

The Enigmatic Compound AGN 191976: A Review of Available Chemical Data

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Agn 191976

Cat. No.: B15569142

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Introduction

AGN 191976 is a chemical entity that remains largely uncharacterized in publicly accessible scientific literature. While the designation "**AGN 191976**" appears in some chemical vendor catalogs, it is not a widely recognized identifier in major chemical databases. Extensive investigation suggests that **AGN 191976** is likely a synonym or internal tracking code for the compound identified by the CAS number 8066-69-1. The formal IUPAC name for this substance is N'-(4-nitrosophenyl)benzohydrazide;thioarsorosomethane. This guide provides a summary of the available chemical structure information. However, a comprehensive in-depth technical guide on its synthesis and biological activity cannot be constructed due to the conspicuous absence of published experimental data.

Chemical Structure and Identification

The compound associated with **AGN 191976** is a complex consisting of two distinct chemical entities: N'-(4-nitrosophenyl)benzohydrazide and thioarsorosomethane.

Table 1: Chemical Identification of **AGN 191976** Components

Identifier	Value
Common Name	AGN 191976
CAS Number	8066-69-1
Component 1 IUPAC Name	N'-(4-nitrosophenyl)benzohydrazide
Component 2 IUPAC Name	thioarsorosomethane
Molecular Formula	C ₁₄ H ₁₄ AsN ₃ O ₂ S

The benzohydrazide component possesses a core structure common in medicinal chemistry, while the thioarsorosomethane component introduces an organoarsenic moiety, suggesting potential for unique biological interactions.

Synthesis and Experimental Protocols

A thorough search of scientific databases and chemical literature did not yield any specific, peer-reviewed experimental protocols for the synthesis of **AGN 191976** or its components under the CAS number 8066-69-1. While general methods for the synthesis of benzohydrazide derivatives are known, the specific pathway to N'-(4-nitrosophenyl)benzohydrazide and its subsequent complexation with thioarsorosomethane is not documented in available resources.

Quantitative Data

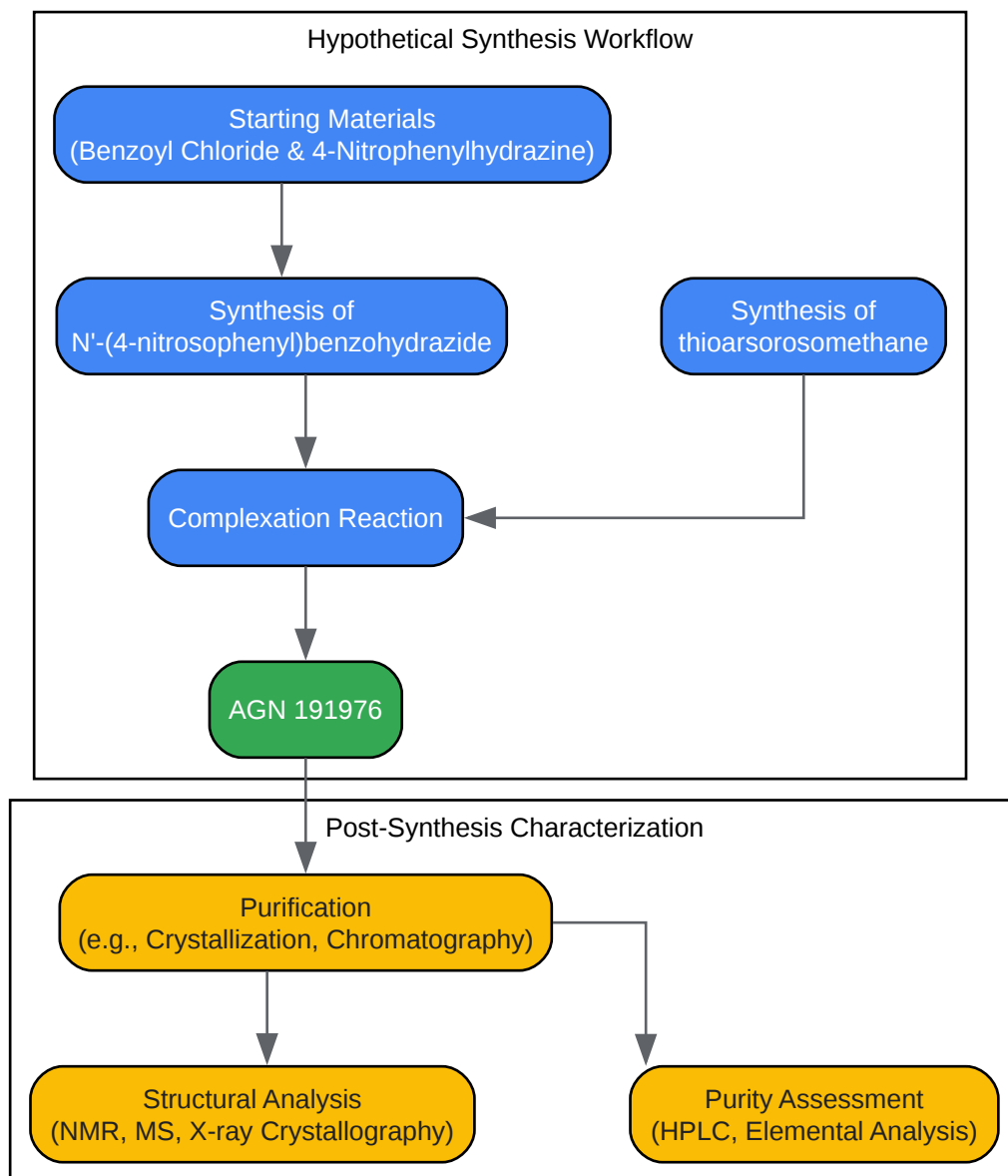
No quantitative data regarding the synthesis (e.g., reaction yields, optimal conditions) or physicochemical properties (e.g., melting point, solubility, spectral data) of **AGN 191976** could be retrieved from public sources.

Biological Activity and Signaling Pathways

There is no published research detailing the biological activity of **AGN 191976**. Consequently, no information on its mechanism of action, potential therapeutic targets, or associated signaling pathways is available. This lack of data prevents the creation of any diagrams representing its biological workflow.

Logical Relationship Diagram

Due to the absence of experimental data, a logical workflow for the synthesis and characterization of **AGN 191976** can only be presented as a hypothetical process.



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Caption: Hypothetical workflow for the synthesis and characterization of **AGN 191976**.

Conclusion

The identity of **AGN 191976** is likely linked to the chemical compound with CAS number 8066-69-1, N'-(4-nitrosophenyl)benzohydrazide;thioarsorosomethane. However, the core

requirements for an in-depth technical guide—namely, detailed experimental protocols, quantitative data, and biological activity information—are not available in the public domain. The information presented here is based on the limited data from chemical vendor databases. Further research and publication of experimental work are necessary to fully elucidate the synthesis, structure, and function of this compound.

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Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com